

Application Notes and Protocols for 2-(3-Aminopropyl)isoindoline-1,3-dione

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Compound of Interest

Compound Name: 2-(3-Aminopropyl)isoindoline-1,3-dione

Cat. No.: B112662

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling and disposal of **2-(3-Aminopropyl)isoindoline-1,3-dione**. Adherence to these guidelines is crucial to ensure personnel safety and minimize environmental impact.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(3-Aminopropyl)isoindoline-1,3-dione** and its hydrochloride salt is presented below. Data for the hydrochloride salt is included as it is a common form of this compound.

Property	Value	Reference
Chemical Name	2-(3-Aminopropyl)isoindoline-1,3-dione	N/A
CAS Number	121821-01-0 (hydrochloride)	[1][2]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂	N/A
Molecular Weight	204.23 g/mol	N/A
Molecular Formula (HCl salt)	C ₁₁ H ₁₃ ClN ₂ O ₂	[2]
Molecular Weight (HCl salt)	240.69 g/mol	[2]
Appearance	Solid	N/A
Storage Temperature	Inert atmosphere, room temperature	[2]

Hazard Identification and Safety Precautions

Based on data for structurally similar compounds, **2-(3-Aminopropyl)isoindoline-1,3-dione** is anticipated to present the following hazards. Users should handle this compound with the assumption that it is hazardous.

GHS Hazard Classification (Anticipated):

- Acute Toxicity, Oral (Category 3 or 4).[3][4]
- Skin Irritation (Category 2).[3][5]
- Serious Eye Irritation (Category 2).[3][5]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory system.[5]

Signal Word: Danger or Warning[3][5]

Hazard Statements (Anticipated):

- H301/H302: Toxic or Harmful if swallowed.[3][4]

- H315: Causes skin irritation.[3][5]
- H319: Causes serious eye irritation.[3][5]
- H335: May cause respiratory irritation.[5]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
 - P264: Wash skin thoroughly after handling.[3][5]
 - P270: Do not eat, drink or smoke when using this product.[3][4]
 - P271: Use only outdoors or in a well-ventilated area.[3][5]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][5][6]
- Response:
 - P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[3]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[5]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
 - P312: Call a POISON CENTER/doctor if you feel unwell.[5]
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.[3][5]
 - P405: Store locked up.[3][5]

- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[3][5]

Experimental Protocols

3.1. Personal Protective Equipment (PPE)

A comprehensive list of required PPE is provided below.

Equipment	Specification
Eye and Face Protection	Chemical safety goggles or face shield.[7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile), lab coat, and closed-toe shoes.[5][6][8]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[3][8] If dust is generated, a NIOSH-approved respirator may be necessary.

3.2. Safe Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don appropriate PPE as specified in the table above.
- Handling:
 - Conduct all manipulations of the solid compound or its solutions within a chemical fume hood to avoid inhalation of dust or vapors.[3]
 - Avoid direct contact with skin and eyes.[3]

- Use spark-proof tools and equipment where applicable to prevent ignition sources.[3]
- Keep the container tightly closed when not in use.[3][5]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[3][5]
 - Decontaminate all surfaces and equipment that came into contact with the chemical.
 - Remove and properly store or dispose of contaminated PPE.[5]

3.3. First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing.[3][6] If breathing is difficult or symptoms persist, seek medical attention.[6]
Skin Contact	Immediately remove contaminated clothing.[6] Wash the affected area with plenty of soap and water for at least 15 minutes.[8] If skin irritation occurs, seek medical advice.[5][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[8] Remove contact lenses if present and easy to do.[5] Continue rinsing and seek immediate medical attention from an ophthalmologist.[5]
Ingestion	Rinse mouth with water.[3][6] Do NOT induce vomiting.[3][6] Immediately call a poison control center or seek medical attention.[3]

3.4. Spill Response Protocol

- Immediate Actions:

- Evacuate the immediate area.
- Ensure the area is well-ventilated.
- Remove all sources of ignition.[3]
- Containment and Cleanup:
 - Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand, silica gel, or vermiculite.[3]
 - Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.[4]
 - Avoid generating dust.
 - Clean the spill area with a suitable decontamination solution and wipe dry.
- Reporting:
 - Report the spill to the appropriate environmental health and safety office.

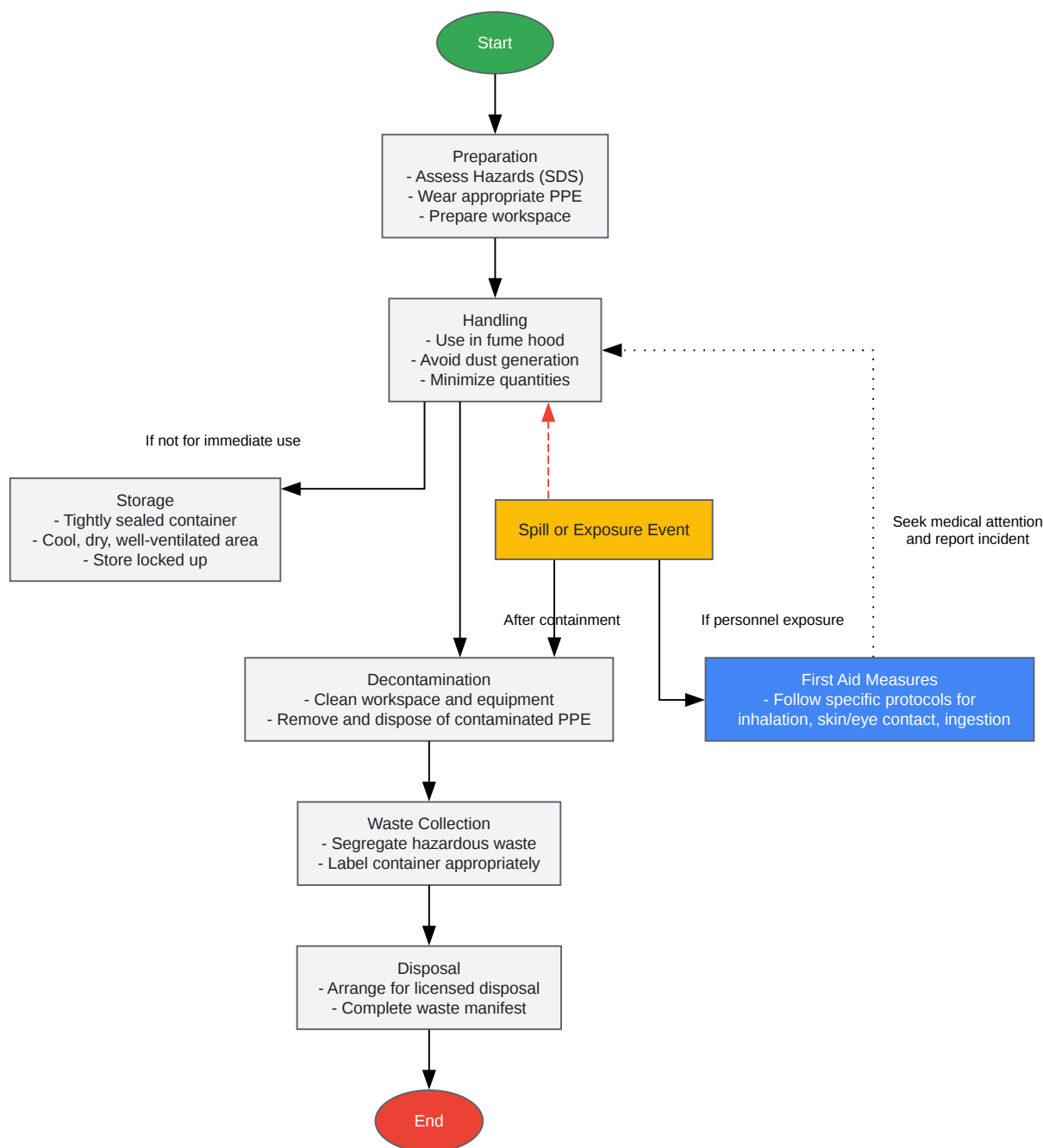
3.5. Disposal Protocol

All waste containing **2-(3-Aminopropyl)isoindoline-1,3-dione** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste, contaminated materials (e.g., gloves, absorbent pads), and solutions in a clearly labeled, sealed, and compatible hazardous waste container.[4]
- Disposal:
 - Dispose of the hazardous waste through a licensed waste disposal contractor.[3]
 - Do not dispose of this chemical down the drain or in the regular trash.[3][4]
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Visualization of Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-(3-Aminopropyl)isoindoline-1,3-dione**.



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Caption: Workflow for the safe handling and disposal of **2-(3-Aminopropyl)isoindoline-1,3-dione**.

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